

# 7-Amino Nitrazepam-d5: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 7-Amino Nitrazepam-d5

Cat. No.: B15295183

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical, chemical, and analytical data for **7-Amino Nitrazepam-d5**. This deuterated analog of 7-aminonitrazepam, the major metabolite of the hypnotic drug nitrazepam, is a critical tool in pharmacokinetic and metabolic studies, as well as in forensic and clinical toxicology.

## Physical and Chemical Data

While specific experimental data for the deuterated compound is limited, the following tables summarize the available physical and chemical properties of **7-Amino Nitrazepam-d5** and its non-deuterated counterpart, 7-Amino Nitrazepam. These values provide a foundational understanding of the compound's characteristics.

Table 1: Physical and Chemical Properties of **7-Amino Nitrazepam-d5**

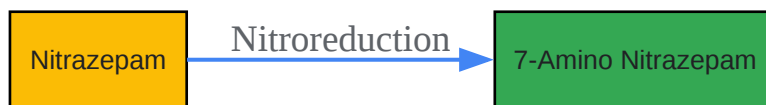
Property	Value	Source
Chemical Name	7-amino-5-(2,3,4,5,6-pentadeuteriophenyl)-1,3-dihydro-1,4-benzodiazepin-2-one	[1][2]
CAS Number	1189511-46-3	[1][2][3][4][5]
Molecular Formula	C <sub>15</sub> H <sub>8</sub> D <sub>5</sub> N <sub>3</sub> O	[2][4]
Molecular Weight	256.31 g/mol	[4]
Accurate Mass	256.1372	[1][2]
Storage Temperature	-20°C	[2]

Table 2: Physical and Chemical Properties of 7-Amino Nitrazepam (Non-deuterated)

Property	Value	Source
CAS Number	4928-02-3	[6][7][8]
Molecular Formula	C <sub>15</sub> H <sub>13</sub> N <sub>3</sub> O	[7][8]
Molecular Weight	251.28 g/mol	[7][8]
Melting Point	242-244°C	[9]
Boiling Point	394.44°C (rough estimate)	[9]
logP	1.00	[7]
Form	Pale Yellow to Light Yellow Solid	[9]
Solubility	DMSO (Slightly), Methanol (Slightly)	[9]

## Metabolic Pathway

7-Aminonitrazepam is the primary urinary metabolite of nitrazepam. The metabolic process involves the reduction of the 7-nitro group of nitrazepam to an amino group. This biotransformation is a key aspect of the drug's pharmacokinetics and is essential for its elimination from the body.



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Metabolic conversion of Nitrazepam to 7-Amino Nitrazepam.

## Experimental Protocols

The accurate quantification of **7-Amino Nitrazepam-d5** is crucial for its application in research. The following sections detail established methodologies for its analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS).

## LC-MS/MS Analysis of 7-Aminonitrazepam in Biological Matrices

This protocol is adapted from methodologies developed for the analysis of benzodiazepines and their metabolites in urine and blood.[10]

### Sample Preparation (Urine)

- To 100 µL of urine sample, add 100 µL of an internal standard solution (e.g., Diazepam-d5).
- Add 800 µL of LC-grade water to dilute the sample.
- Vortex the mixture and centrifuge.
- The supernatant can be directly injected into the LC-MS/MS system.

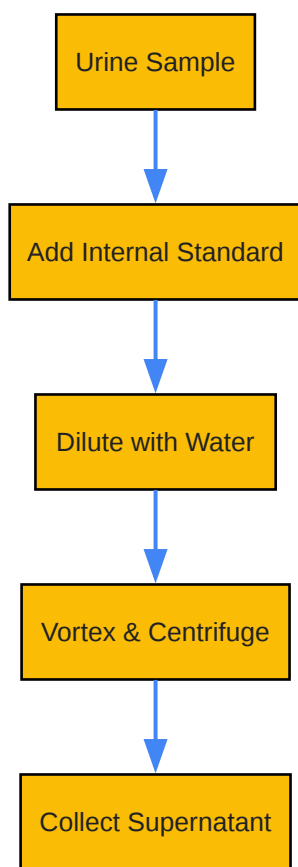
### Chromatographic Conditions

- LC System: Shimadzu Prominence LC system or equivalent.
- Column: A suitable reversed-phase column (e.g., C18).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A suitable gradient to achieve separation of the analyte from matrix components.
- Flow Rate: Dependent on the column dimensions.
- Injection Volume: 10-20  $\mu$ L.

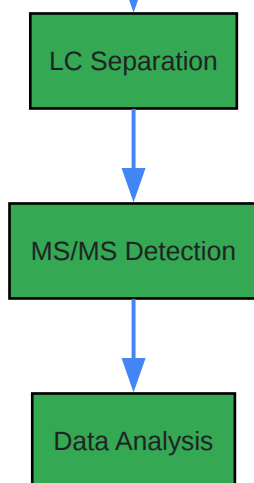
#### Mass Spectrometric Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions: Specific precursor and product ion transitions for 7-Aminonitrazepam and the internal standard should be monitored for quantification and confirmation.

## Sample Preparation



## LC-MS/MS Analysis

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Workflow for LC-MS/MS analysis of 7-Aminonitrazepam.

## GC-MS Analysis of 7-Aminonitrazepam in Biological Matrices

This protocol is based on established methods for the determination of flunitrazepam and its metabolites in blood and plasma.<sup>[11]</sup><sup>[12]</sup> Derivatization is often required to improve the chromatographic properties of the analyte.

### Sample Preparation (Blood/Plasma)

- To 1 mL of blood or plasma, add an appropriate internal standard (e.g., 7-amino-flunitrazepam-d3).
- Dilute the sample with HPLC-grade water.
- Perform acid hydrolysis by adding concentrated HCl and heating at 100°C for 1 hour.<sup>[12]</sup>
- After cooling, neutralize the sample with KOH.
- Extract the analyte using a suitable organic solvent (e.g., a mixture of hexane and ethyl acetate).
- Evaporate the organic layer to dryness.
- Reconstitute the residue in a suitable solvent for derivatization.

### Derivatization

- Derivatize the extracted analyte using an agent such as N-methyl-N-(tert-butyldimethylsilyl)trifluoroacetamide (MTBSTFA) to form a silyl derivative.<sup>[10]</sup>

### Chromatographic Conditions

- GC System: Agilent GC-MS system or equivalent.
- Column: A non-polar capillary column (e.g., DB-5MS).
- Carrier Gas: Helium.

- Temperature Program: An optimized temperature gradient to ensure good separation.
- Injection Mode: Splitless.

#### Mass Spectrometric Conditions

- Ionization Mode: Electron Ionization (EI).
- Scan Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity, monitoring characteristic ions of the derivatized analyte and internal standard.

## Sample Preparation

Blood/Plasma Sample



Add Internal Standard



Acid Hydrolysis



Liquid-Liquid Extraction



Evaporate to Dryness

## Derivatization



Form Silyl Derivative

## GC-MS Analysis



GC Separation



MS Detection (SIM)



Data Analysis

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Workflow for GC-MS analysis of 7-Aminonitrazepam.



## Safety and Handling

For the non-deuterated 7-Aminonitrazepam, the following GHS hazard classification has been reported:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.[7]

A specific safety data sheet for **7-Amino Nitrazepam-d5** was not available. However, the safety data sheet for Nitrazepam-d5 indicates that it is harmful if swallowed and may cause an allergic skin reaction. It is recommended to handle **7-Amino Nitrazepam-d5** with the same precautions as its non-deuterated analog and other benzodiazepine-related compounds. Standard laboratory safety practices should be followed, including the use of personal protective equipment such as gloves, lab coats, and safety glasses. Work should be conducted in a well-ventilated area.

This technical guide provides a solid foundation for researchers and scientists working with **7-Amino Nitrazepam-d5**. While some physical data for the deuterated compound remains to be experimentally determined, the information presented here, combined with the detailed analytical protocols, will be invaluable for its effective use in scientific investigations.

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